

A Researcher's Guide to Confirming the Identity of 1-Bromobutane-D9

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Compound of Interest

Compound Name: 1-Bromobutane-D9

Cat. No.: B032881

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For researchers in drug development and other scientific fields utilizing deuterated compounds, verifying the identity, purity, and isotopic enrichment of starting materials is a critical first step to ensure the validity and reproducibility of experimental results. This guide provides a comprehensive comparison of typical specifications for **1-Bromobutane-D9** and details the key analytical methods used to confirm its identity, aligning with data typically found on a Certificate of Analysis (COA).

Comparative Analysis of 1-Bromobutane-D9 Specifications

To provide a baseline for comparison, the following table summarizes the typical product specifications for **1-Bromobutane-D9** from leading chemical suppliers. When evaluating a specific batch with its COA, these values serve as a benchmark.

| Parameter | Sigma-Aldrich | Cambridge Isotope Laboratories | CDN Isotopes |
|------------------|--|---|---|
| Chemical Formula | CD ₃ (CD ₂) ₂ CD ₂ Br[1][2] | CD ₃ (CD ₂) ₃ Br[3] | CD ₃ CD ₂ CD ₂ CD ₂ Br[4] |
| Molecular Weight | 146.07 g/mol [1][2] | 146.07 g/mol [3] | 146.07 g/mol [4] |
| CAS Number | 98195-36-9 | 98195-36-9[3] | 98195-36-9[4] |
| Isotopic Purity | ≥98 atom % D[1] | 98%[3] | 99 atom % D[4] |
| Chemical Purity | ≥99% (CP)[1] | 98%[3] | Not Specified |
| Appearance | Not Specified | Not Specified | Clear Colourless Oil |
| Boiling Point | 100-104 °C (lit.)[1] | Not Specified | Not Specified |
| Density | 1.359 g/mL at 25 °C[1] | Not Specified | Not Specified |

Experimental Protocols for Identity and Purity Confirmation

The following are detailed methodologies for the key experiments typically cited on a COA for **1-Bromobutane-D9** to confirm its identity and purity. The combination of these techniques provides a comprehensive characterization of the compound.[4][5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structural integrity and the extent and position of deuterium incorporation.[5]

- Proton NMR (¹H-NMR): This technique is used to quantify any residual non-deuterated sites.
 - Sample Preparation: A small, precisely weighed amount of **1-Bromobutane-D9** is dissolved in a deuterated solvent (e.g., chloroform-d, CDCl₃) and placed in an NMR tube.
 - Instrumentation: A high-resolution NMR spectrometer, typically 400 MHz or higher.
 - Data Acquisition: A standard ¹H-NMR spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio.

- Analysis: The spectrum is analyzed for the presence of proton signals that would correspond to the butyl group in the non-deuterated 1-bromobutane. The significant reduction or absence of these signals confirms a high level of deuteration. The integration of any residual proton signals against a known internal standard allows for the quantification of non-deuterated impurities.
- Deuterium NMR (^2H -NMR): This method directly observes the deuterium nuclei to confirm the positions of deuteration.
 - Sample Preparation: The sample is dissolved in a protonated solvent (e.g., chloroform, CHCl_3) in an NMR tube.
 - Instrumentation: An NMR spectrometer equipped with a deuterium probe.
 - Data Acquisition: A standard ^2H -NMR spectrum is acquired.
 - Analysis: The resulting spectrum will display signals corresponding to the different deuterium environments within the molecule, confirming that deuteration has occurred at the expected positions.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and confirm the isotopic enrichment of the compound.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a common technique for volatile compounds like **1-Bromobutane-D9**.
 - Sample Preparation: The sample is diluted in a volatile solvent such as dichloromethane or hexane.
 - Instrumentation: A gas chromatograph coupled to a mass spectrometer.
 - GC Method: A suitable capillary column (e.g., DB-5ms) is used with a temperature gradient to separate the analyte from any potential impurities.
 - MS Method: Electron Ionization (EI) is typically used to generate ions. The mass spectrometer scans a mass range that includes the expected molecular ion of **1-**

Bromobutane-D9 (m/z 146.07).

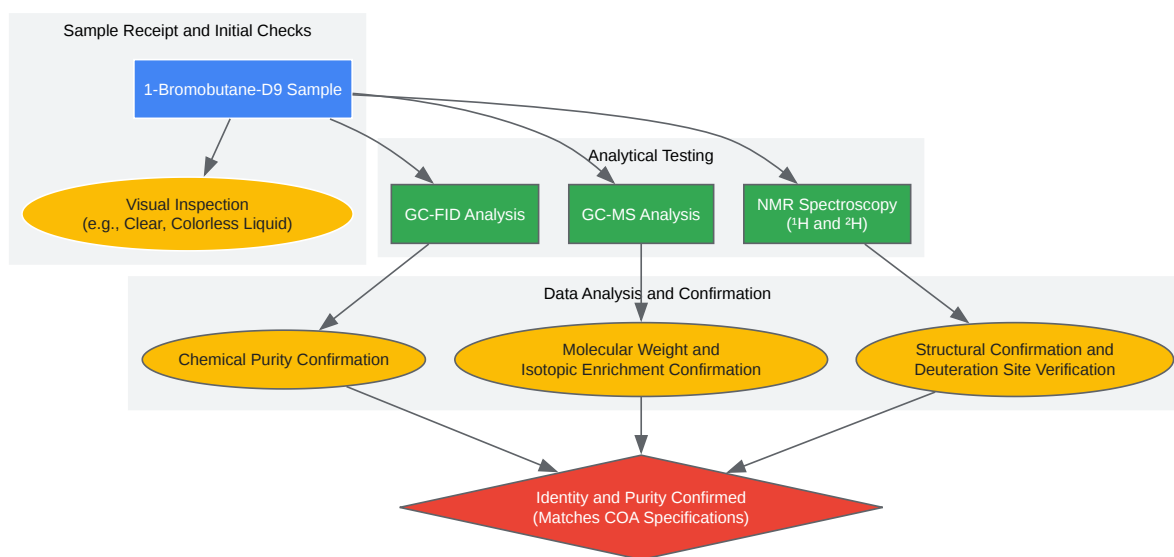
- Analysis: The mass spectrum will show a molecular ion peak. The isotopic distribution of this peak is analyzed to confirm the mass shift of +9 amu compared to the unlabeled compound and to verify the isotopic enrichment.^[1]

Gas Chromatography (GC)

- Gas Chromatography with Flame Ionization Detection (GC-FID): This method is used to determine the chemical purity of the sample.
 - Sample Preparation: A dilute solution of the sample is prepared in a suitable volatile solvent.
 - Instrumentation: A gas chromatograph equipped with a flame ionization detector.
 - GC Method: A similar GC method to GC-MS is employed to achieve good separation of all components.
 - Analysis: The area of the peak corresponding to **1-Bromobutane-D9** is compared to the total area of all detected peaks. The chemical purity is then calculated as the percentage of the main peak area relative to the total peak area.

Analytical Workflow for Identity Confirmation

The following diagram illustrates the logical workflow for the comprehensive analysis of **1-Bromobutane-D9**, from initial sample evaluation to final confirmation of identity and purity.



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Caption: Workflow for the identity and purity confirmation of **1-Bromobutane-D9**.

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